

physical properties of 2-methylphenyl isocyanate

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Compound of Interest

Compound Name: *o*-Tolyl isocyanate

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An In-depth Technical Guide on the Physical Properties of 2-Methylphenyl Isocyanate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of 2-methylphenyl isocyanate (also known as ***o*-tolyl isocyanate**). The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical synthesis applications. This document includes a summary of quantitative data, detailed experimental protocols for property determination, and a visual representation of an experimental workflow.

Core Physical and Chemical Properties

2-Methylphenyl isocyanate is an organic compound with the chemical formula C_8H_7NO .^[1] It is characterized as a clear, colorless to light yellow liquid.^{[1][2]} This compound is sensitive to moisture and hydrolyzes in water.^{[1][2]}

Quantitative Data Summary

The key physical properties of 2-methylphenyl isocyanate are summarized in the table below for easy reference and comparison.

Property	Value	Reference Conditions
Molecular Formula	C8H7NO	
Molecular Weight	133.15 g/mol	[1][3]
Boiling Point	185 °C	at standard atmospheric pressure (lit.) [1][2]
Density	1.074 g/mL	at 25 °C (lit.) [1][2]
Refractive Index	1.535	at 20 °C, nD (lit.) [1][2]
Flash Point	198 °F (92.2 °C)	
Appearance	Clear colorless to light yellow liquid	[1][2]
Water Solubility	Hydrolyzes	[1][2]

Experimental Protocols for Property Determination

The following sections detail the methodologies for determining the key physical properties of liquid compounds like 2-methylphenyl isocyanate.

Determination of Boiling Point (Thiele Tube Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure. The Thiele tube method is a common and efficient technique for determining the boiling point of a small sample of liquid. [4]

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)

- Heat source (e.g., Bunsen burner)
- Mineral oil or other suitable heating bath liquid
- Rubber band or thread

Procedure:

- Fill the Thiele tube with a suitable heating bath liquid, ensuring the side arm is not completely filled.
- Add a small amount of the 2-methylphenyl isocyanate sample into the small test tube.
- Place the capillary tube, with its open end down, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.
- Insert the thermometer and attached test tube into the Thiele tube, making sure the sample is immersed in the heating liquid.^[5]
- Gently heat the side arm of the Thiele tube.^[5] Convection currents will ensure uniform heating of the bath.^[5]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.^[4]
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.^{[4][5]}

Determination of Density

Density, a fundamental physical property, is the mass of a substance per unit volume.

Apparatus:

- Graduated cylinder (e.g., 10 mL or 25 mL)
- Electronic balance

Procedure:

- Ensure the graduated cylinder is clean and dry.
- Place the empty graduated cylinder on the electronic balance and tare the balance to zero. If taring is not possible, record the mass of the empty cylinder.[\[6\]](#)
- Carefully add a known volume of 2-methylphenyl isocyanate to the graduated cylinder. For accuracy, read the volume from the bottom of the meniscus.[\[7\]](#)
- Record the precise volume of the liquid.
- Place the graduated cylinder with the liquid on the balance and record the mass.[\[7\]](#)
- If the balance was not tared, subtract the mass of the empty cylinder to find the mass of the liquid.[\[8\]](#)
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- Repeat the measurement multiple times and calculate the average for improved accuracy.[\[7\]](#)

Determination of Refractive Index

The refractive index measures how much the path of light is bent, or refracted, when entering a material. It is a characteristic property of a substance.

Apparatus:

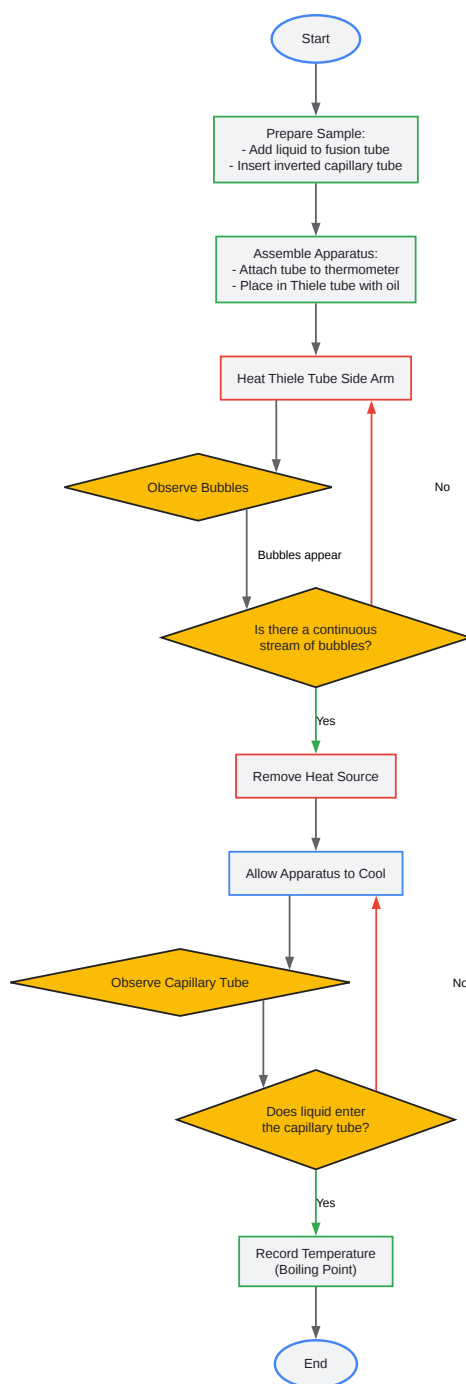
- Abbe refractometer
- Dropper or pipette
- Constant temperature water bath (optional, for high precision)

Procedure:

- Ensure the prism of the Abbe refractometer is clean and dry.
- Using a dropper, place a small sample of 2-methylphenyl isocyanate onto the surface of the measuring prism.
- Close the illuminating prism and ensure the liquid spreads evenly between the two prisms.
- If the instrument is connected to a constant temperature bath, allow time for the sample to reach the desired temperature (e.g., 20°C).
- Look through the eyepiece and adjust the control knob to bring the dividing line between the light and dark fields into the center of the crosshairs.
- If a color fringe is visible, adjust the dispersion compensator to achieve a sharp, achromatic dividing line.
- Read the refractive index value from the instrument's scale.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for determining the boiling point of 2-methylphenyl isocyanate using the Thiele tube method.



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Caption: Workflow for Boiling Point Determination via Thiele Tube.

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